

Personal protective equipment for handling (S)-3-Hydroxyphenylglycine

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Compound of Interest

Compound Name: (S)-3-Hydroxyphenylglycine

Cat. No.: B1662545

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Essential Safety and Handling Guide for (S)-3-Hydroxyphenylglycine

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **(S)-3-Hydroxyphenylglycine**. Following these procedures is essential for ensuring a safe laboratory environment.

Chemical and Physical Properties

(S)-3-Hydroxyphenylglycine is an agonist at group I metabotropic glutamate receptors.^{[1][2]} It is important to be aware of its properties for safe handling and storage.

| Property | Value | Source |
|---------------------|---|-----------|
| CAS Number | 71301-82-1 | [1][2][3] |
| Molecular Formula | C ₈ H ₉ NO ₃ | [1][2][3] |
| Molecular Weight | 167.16 g/mol | [1][2][3] |
| Purity | ≥95% - ≥99% | [1][2] |
| Appearance | White powder | [4] |
| Storage Temperature | -20°C | [2] |

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to minimize exposure and ensure personal safety when handling **(S)-3-Hydroxyphenylglycine**.[\[3\]](#)[\[5\]](#)

| PPE Category | Item | Specification |
|--------------------------|---|---|
| Hand Protection | Chemical-resistant gloves | Disposable nitrile gloves are suitable. [6] [7] Inspect gloves before use and wash hands after removal. [8] |
| Eye/Face Protection | Safety glasses with side shields or goggles | Must meet ANSI Z.87.1 standards. A face shield may be required for splash hazards. [9] |
| Skin and Body Protection | Laboratory coat | A flame-resistant coat should be worn if flammable solvents are in use. [6] Ensure it is buttoned and covers the skin. [9] |
| Respiratory Protection | Not required under normal use with adequate ventilation | If dust formation is likely or ventilation is poor, use a NIOSH-approved respirator. [9] [10] |
| Footwear | Closed-toe shoes | Shoes must cover the entire foot; perforated shoes or sandals are not permitted. [6] [9] |

Operational Plans: Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to prevent contamination and accidental exposure.

Receiving and Storage Protocol

- Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Labeling: Ensure the container is clearly labeled with the chemical name and any hazard warnings.^[6]
- Storage: Store the container in a cool, dry, and well-ventilated area at the recommended temperature of -20°C.^{[2][10]} Keep the container tightly closed.^[10]
- Inventory: Maintain an accurate inventory of the chemical.^[11]

Handling Protocol (Step-by-Step)

- Preparation:
 - Read the Safety Data Sheet (SDS) thoroughly before beginning work.
 - Ensure a chemical spill kit, eyewash station, and safety shower are accessible.^[6]
 - Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust.^{[3][6]}
- Donning PPE: Put on all required PPE as specified in the table above.
- Weighing and Transfer:
 - Handle **(S)-3-Hydroxyphenylglycine** as a fine powder. Avoid creating dust.^{[3][10]}
 - Use designated tools like spatulas or scoops for transferring the chemical.^[6]
 - To ensure product recovery, centrifuge the vial before removing the cap.^[2]
- Post-Handling:
 - Tightly close the container after use.
 - Clean the work area and any equipment used.
 - Wash hands thoroughly with soap and water after handling is complete, even if gloves were worn.^{[6][8]}

- Properly remove and dispose of gloves and any other contaminated disposable PPE.

Handling Workflow Diagram

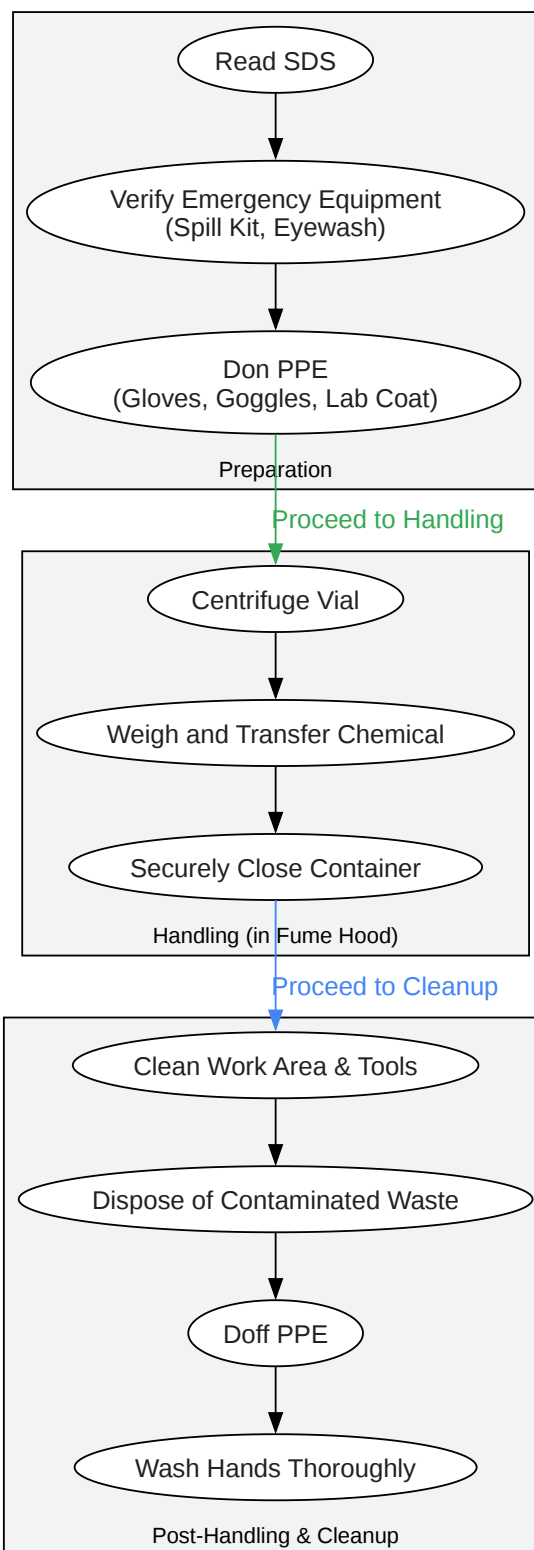


Diagram 1: Safe Handling Workflow for (S)-3-Hydroxyphenylglycine

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Diagram 1: Safe Handling Workflow for (S)-3-Hydroxyphenylglycine

Immediate Safety Information: Emergency Protocols

In case of accidental exposure or a spill, follow these procedures immediately.

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][10] |
| Skin Contact | Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[3][10] |
| Eye Contact | Rinse cautiously with water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3][10] |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3][5] |

Spill Response Protocol

- Alert: Immediately alert personnel in the vicinity.[6]
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Protect: Avoid breathing dust and ensure you are wearing appropriate PPE before attempting cleanup.[3][5]

- Containment: For small spills, carefully sweep up the powder, avoiding dust generation, and place it into a suitable, closed, and labeled container for disposal.[10]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the laboratory supervisor or chemical hygiene officer.

Disposal Plan

Chemical waste must be managed responsibly to prevent environmental contamination.

Waste Disposal Protocol

- Collection: Collect waste **(S)-3-Hydroxyphenylglycine** and any contaminated materials (e.g., gloves, paper towels) in a clearly labeled, sealed container.[3]
- Labeling: The waste container must be labeled with "Hazardous Waste" and the chemical name.
- Storage: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal: Dispose of the contents and the container in accordance with all local, state, and federal regulations. Do not empty into drains.[10] Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

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